

In-Depth Technical Guide to the Safety of Diisopropyl Chlorophosphate

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Compound of Interest

Compound Name: *Diisopropyl chlorophosphate*

Cat. No.: B043684

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **diisopropyl chlorophosphate** (CAS No. 2574-25-6), a highly toxic organophosphorus compound. The information is intended for professionals in research and drug development who may handle this substance. This document summarizes key quantitative data, outlines emergency procedures, and provides representative experimental protocols.

Chemical and Physical Properties

Diisopropyl chlorophosphate is a colorless to light yellow liquid.^[1]^[2] It is moisture-sensitive and should be handled under an inert atmosphere.^[2]

Property	Value	Source
Molecular Formula	C ₆ H ₁₄ ClO ₃ P	[1] [3]
Molecular Weight	200.60 g/mol	[3]
Appearance	Clear colorless to light yellow liquid	[1] [2]
Boiling Point	49-53°C at ~0.1 mmHg	[2]
Density	~1.136 g/cm ³	[2]
Flash Point	83.8°C	[2]
Vapor Pressure	0.101 mmHg at 25°C	[2]
Refractive Index	n _{20/D} 1.417	[2] [4]
Solubility	Soluble in alcohol, ether, and organic solvents; insoluble in water.	[1]

Hazard Identification and Classification

Diisopropyl chlorophosphate is classified as a highly toxic substance. It is fatal if swallowed, in contact with skin, or if inhaled, and it causes severe skin burns and eye damage.[\[3\]](#)[\[4\]](#)

Hazard Classification	Category	GHS Code
Acute Toxicity, Oral	2	H300
Acute Toxicity, Dermal	2	H310
Acute Toxicity, Inhalation	2	H330
Skin Corrosion/Irritation	1B	H314
Serious Eye Damage/Eye Irritation	1	H314

Source:[\[3\]](#)[\[4\]](#)

Signal Word: Danger[4]

Hazard Statements:

- H300 + H310 + H330: Fatal if swallowed, in contact with skin or if inhaled.[4]
- H314: Causes severe skin burns and eye damage.[4]

Toxicological Data

Limited specific toxicological data for **diisopropyl chlorophosphate** is publicly available. The available information indicates extreme toxicity. For context, data for the closely related compound, diisopropyl fluorophosphate, is often cited and shows a high degree of toxicity.

Endpoint	Value	Species	Route	Source
LD50 (Oral)	2 mg/kg	Mouse	Oral	[5][6]
LD50 (Dermal)	>117 mg/kg	Rabbit	Dermal	[6]
LC50 (Inhalation)	440 mg/m ³ /10M	Mouse	Inhalation	[6]
LC50 (Inhalation)	360 mg/m ³ /10M	Rat	Inhalation	[6]

Note: The toxicity data presented is for Diisopropyl fluorophosphate (CAS 55-91-4) as a closely related analogue.[5][6] Extreme caution should be exercised as **diisopropyl chlorophosphate** is expected to have a similar toxicity profile.

Experimental Protocols (Representative)

Detailed experimental protocols for **diisopropyl chlorophosphate** are not readily available in public literature. Therefore, standardized OECD (Organisation for Economic Co-operation and Development) guidelines for testing chemicals are provided as representative methodologies.

Acute Oral Toxicity - OECD Test Guideline 425 (Up-and-Down Procedure)

This test is used to determine the median lethal dose (LD50) of a substance when administered orally.

- Principle: A sequential dosing of animals (typically rats or mice) is performed, one at a time. The dose for each subsequent animal is adjusted up or down depending on the outcome for the previous animal. The LD50 is calculated using the likelihood of the observed outcomes.
- Animal Selection: Healthy, young adult animals of a single sex (usually females, as they are often slightly more sensitive) are used.
- Housing and Feeding: Animals are housed in appropriate conditions with standard diet and water ad libitum. They are fasted prior to dosing.
- Dose Formulation: The test substance is typically administered in a constant volume via gavage. The vehicle should be inert (e.g., corn oil, water).
- Procedure:
 - A single animal is dosed at a level estimated to be near the LD50.
 - The animal is observed for signs of toxicity and mortality for up to 14 days.
 - If the animal survives, the next animal is dosed at a higher level. If it dies, the next is dosed at a lower level.
 - This continues until stopping criteria are met (e.g., a number of reversals in outcome have occurred).
- Data Analysis: The LD50 is calculated from the sequence of outcomes using a maximum likelihood method.

Acute Dermal Toxicity - OECD Test Guideline 402

This test assesses the toxicity of a substance when applied to the skin.

- Principle: The substance is applied to a shaved area of the skin of several animals in a single dose.
- Animal Selection: Healthy young adult animals (e.g., rats, rabbits) are used.
- Procedure:

- The fur is removed from the dorsal area of the trunk of the test animals.
- The test substance is applied uniformly over an area of at least 10% of the body surface.
- The treated area is covered with a porous gauze dressing and non-irritating tape.
- The substance is kept in contact with the skin for 24 hours.
- Animals are observed for signs of toxicity and mortality for 14 days.
- Data Analysis: The LD50 is calculated, and observations of skin irritation are recorded.

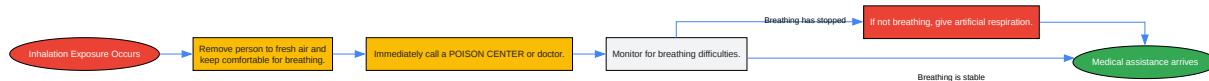
Handling, Storage, and Emergency Procedures

Handling and Storage

- Handling: Work should be conducted in a well-ventilated fume hood.[5] Avoid inhalation of vapor or mist and contact with skin and eyes.[1][5] Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[1]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area.[5] Keep locked up or in an area accessible only to qualified or authorized persons.[5] The material is moisture-sensitive and should be stored under an inert atmosphere.[2] A recommended storage temperature is frozen (<0°C).

Emergency Response Workflows

The following diagrams illustrate the recommended procedures for emergencies involving **diisopropyl chlorophosphosphate**.

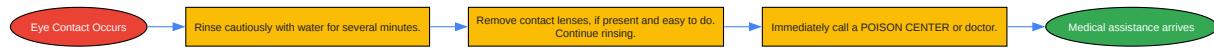


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First Aid for Inhalation Exposure.

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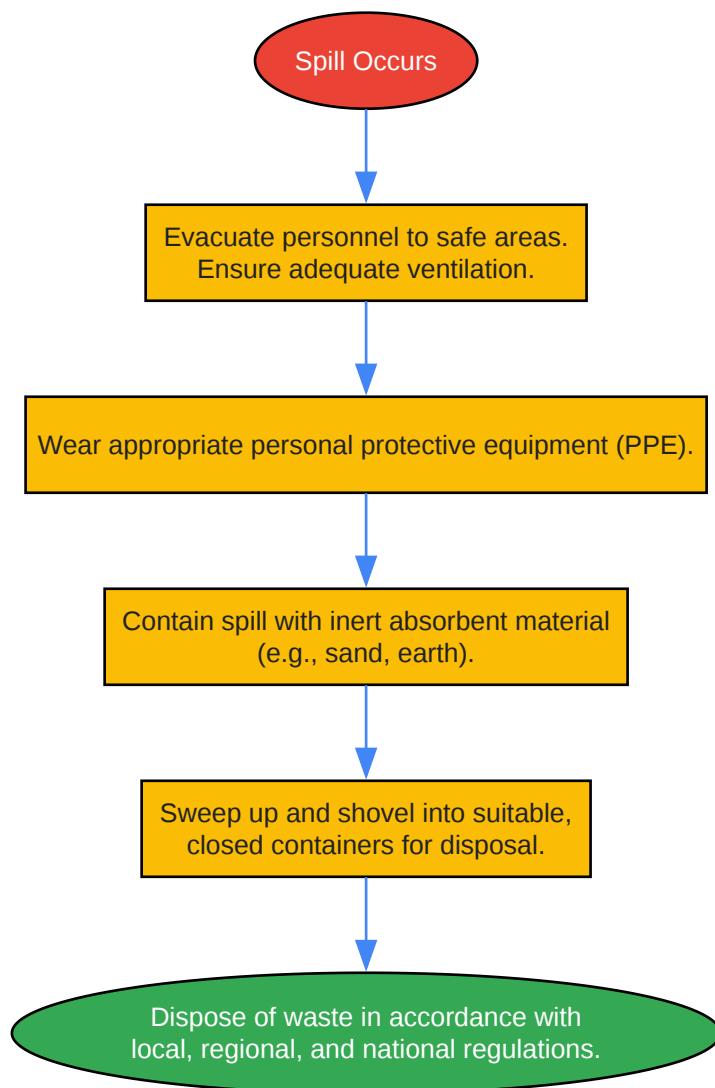
First Aid for Skin Contact.

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First Aid for Ingestion.



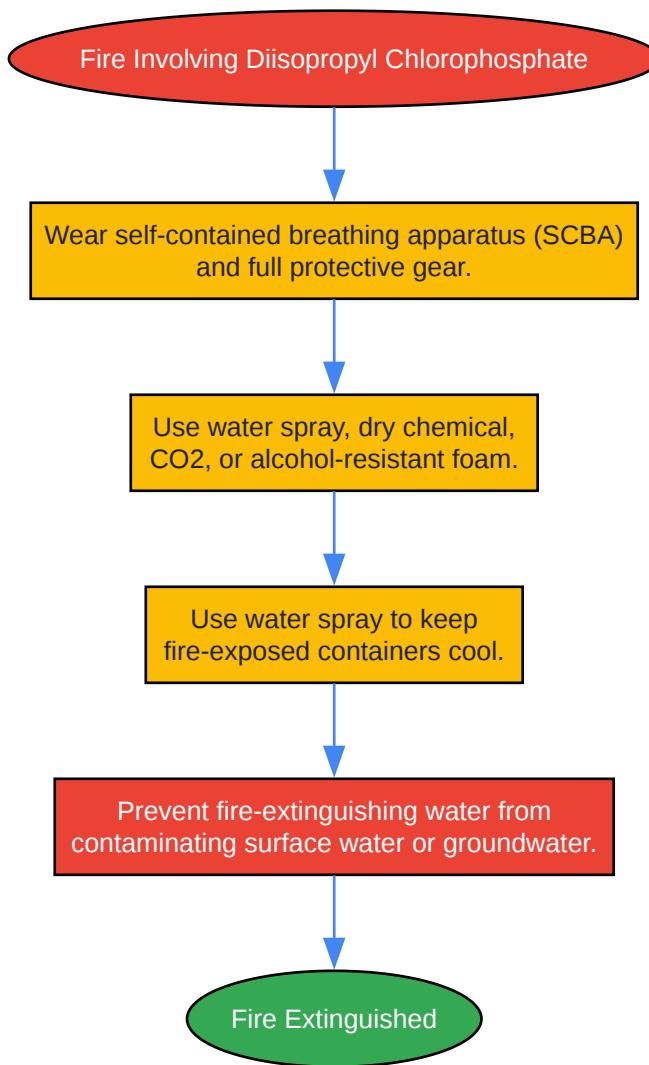
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Emergency Spill Response Protocol.

Firefighting Measures

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.^[7]
- Specific Hazards: The substance is combustible.^[5] Upon heating, it may form explosive mixtures with air.^[8] Hazardous decomposition products include carbon oxides, phosphorus oxides, and hydrogen chloride gas.^[9]

- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[5][7]



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Firefighting Procedure.

This guide is intended to provide essential safety information. Always refer to the most current Safety Data Sheet (SDS) from the supplier before handling **diisopropyl chlorophosphate** and ensure that a thorough risk assessment is conducted. All laboratory personnel must be trained on the specific hazards and handling procedures for this compound.

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